

Tert-butyl N-(3-oxopropyl)carbamate material safety data sheet (MSDS)

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Compound of Interest

Compound Name:	<i>Tert-butyl N-(3-oxopropyl)carbamate</i>
Cat. No.:	B153998

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An In-depth Technical Guide on the Material Safety of **Tert-butyl N-(3-oxopropyl)carbamate**

This document provides a comprehensive overview of the material safety data for **Tert-butyl N-(3-oxopropyl)carbamate** (CAS No. 58885-60-2), intended for researchers, scientists, and professionals in drug development. It covers essential safety information, handling procedures, and experimental considerations.

Chemical Identification and Physical Properties

Tert-butyl N-(3-oxopropyl)carbamate is a chemical intermediate commonly used in organic synthesis.

Property	Value	Reference
CAS Number	58885-60-2	[1]
Molecular Formula	C8H15NO3	[1] [2]
Molecular Weight	173.21 g/mol	[1]
Appearance	Liquid	
Purity	90-95%	[1]
Storage Temperature	Freezer	

Hazard Identification and Classification

This compound is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are related to irritation and acute toxicity.

Hazard Class	GHS Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Acute toxicity, inhalation	Category 4	H332: Harmful if inhaled
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation

GHS Pictogram:

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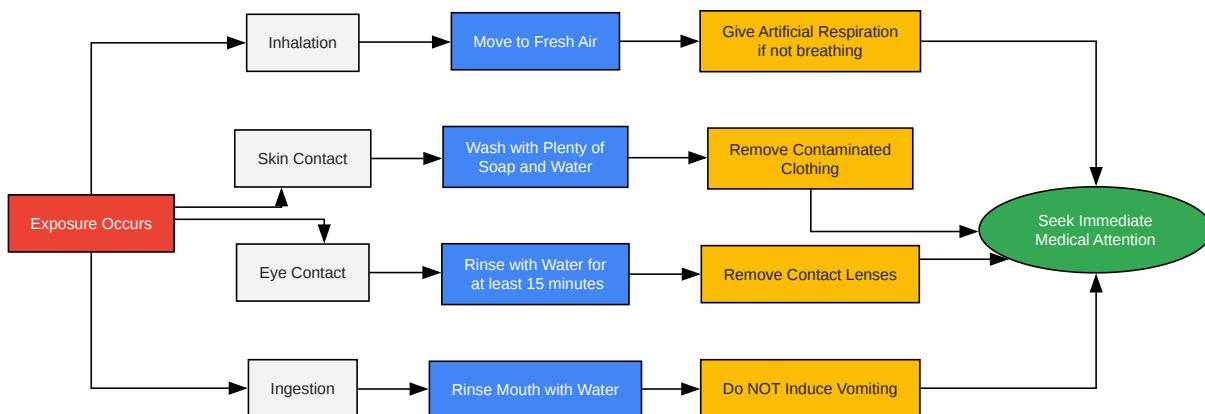
Signal Word: Warning

Precautionary Statements:

- Prevention: P260, P264, P270, P271, P280
- Response: P301+P310, P302+P352, P303+P361+P353, P304+P340, P305+P351+P338, P321, P342+P311, P362+P364
- Storage: P403+P233, P405
- Disposal: P501

First-Aid Measures

Immediate medical attention is crucial in case of exposure. The following are general first-aid guidelines.



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Caption: First-aid procedures for exposure to **Tert-butyl N-(3-oxopropyl)carbamate**.

- Inhalation: If inhaled, move the person into fresh air.[3] If breathing is difficult, give oxygen.[3] If not breathing, give artificial respiration and consult a doctor immediately.[3]
- Skin Contact: Take off contaminated clothing immediately.[3] Wash off with soap and plenty of water and consult a doctor.[3]
- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[3]
- Ingestion: Rinse mouth with water.[3] Do not induce vomiting.[3] Never give anything by mouth to an unconscious person.[3] Call a doctor or Poison Control Center immediately.[3]

Handling and Storage

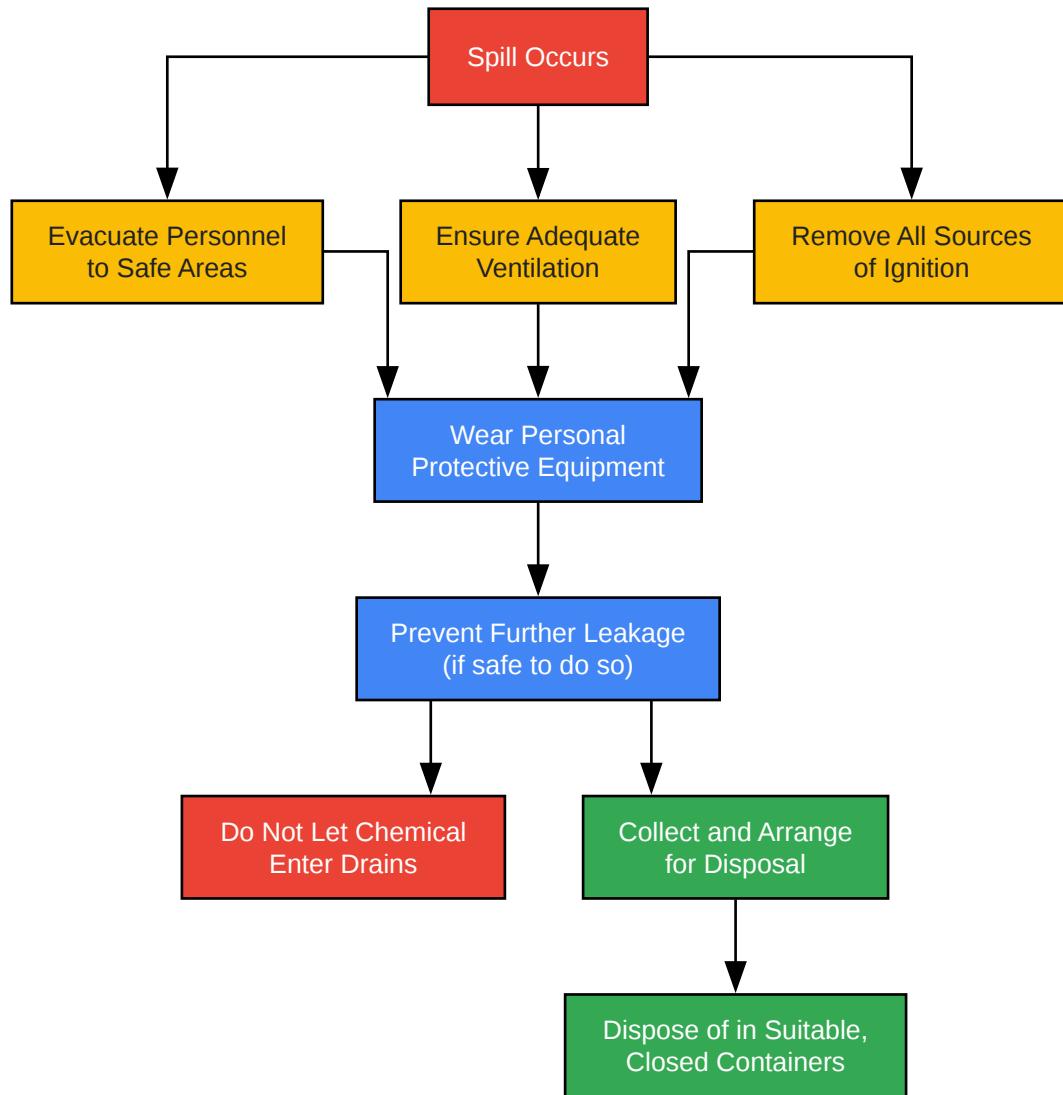
Proper handling and storage are essential to minimize risk.

- Handling: Handle in a well-ventilated place.[3] Wear suitable protective clothing, and avoid contact with skin and eyes.[3] Use non-sparking tools and prevent fire caused by electrostatic discharge.[3]

- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[3] Keep away from foodstuff containers or incompatible materials.[3]

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and containment.



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Caption: Workflow for handling an accidental release.

- Personal Precautions: Use personal protective equipment.[3][4] Avoid breathing vapors, mist, or gas.[3][4] Ensure adequate ventilation.[3][4] Evacuate personnel to safe areas.[3][4]

- Environmental Precautions: Prevent further spillage or leakage if it is safe to do so.[3] Do not let the chemical enter drains; discharge into the environment must be avoided.[3]
- Methods for Cleaning Up: Collect and arrange for disposal.[3] Keep the chemical in suitable, closed containers for disposal.[3]

Experimental Protocol: Synthesis of a Tert-butyl Carbamate Derivative

While a specific protocol for **Tert-butyl N-(3-oxopropyl)carbamate** is not detailed in the provided results, a general procedure for the synthesis of a related compound, (E)-tert-Butyl benzylidenecarbamate, is described and can be adapted.[5] This protocol involves the reaction of a carbamate with an aldehyde.

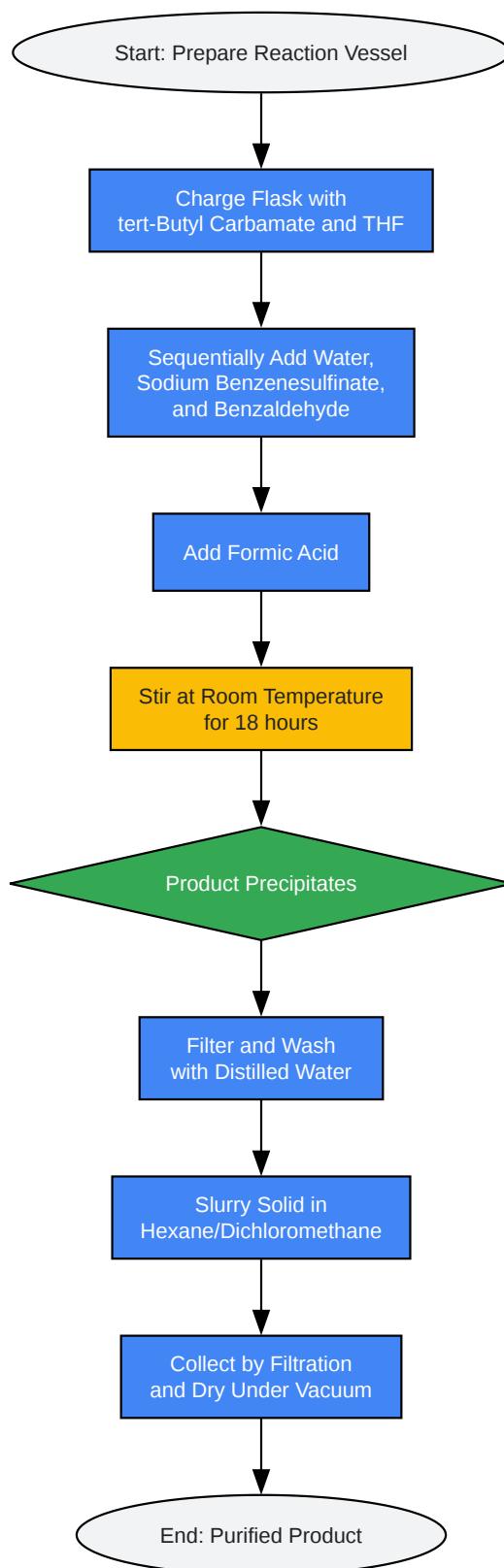
Materials:

- tert-Butyl carbamate
- Tetrahydrofuran (THF)
- Water
- Sodium benzenesulfinate
- Benzaldehyde
- Formic acid
- Hexane
- Dichloromethane

Procedure:

- A 500-mL, two-necked, round-bottomed flask is equipped with a magnetic stirring bar and an argon inlet.[5]
- The flask is flushed with argon and charged with tert-butyl carbamate and tetrahydrofuran.[5]

- Water, sodium benzenesulfinate, and freshly distilled benzaldehyde are sequentially added.
[\[5\]](#)
- Formic acid is added to the mixture.[\[5\]](#)
- The reaction mixture is stirred for 18 hours at room temperature under an argon atmosphere, during which the product precipitates.[\[5\]](#)
- The resulting white solid is filtered and washed with distilled water.[\[5\]](#)
- The solid is then slurried in a mixture of hexane/dichloromethane, stirred, and collected by filtration.[\[5\]](#)
- The final product is dried under reduced pressure.[\[5\]](#)



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Caption: General workflow for the synthesis of a tert-butyl carbamate derivative.

Toxicological Information

The toxicological properties have not been fully investigated.[6] However, based on the classification, it is harmful if swallowed or inhaled and causes skin and eye irritation.

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[6]
- Conditions to Avoid: Incompatible products.[6]
- Incompatible Materials: Strong oxidizing agents.[6]
- Hazardous Decomposition Products: Nitrogen oxides (NOx), Carbon monoxide (CO), Carbon dioxide (CO2).[6]
- Hazardous Polymerization: Does not occur.[6]

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